

Essential Safety and Logistical Information for Handling Tetraphenoxysilane

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Compound of Interest

Compound Name: Tetraphenoxysilane

Cat. No.: B073000

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For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tetraphenoxysilane** (CAS No. 1174-72-7). The following procedures are based on the available hazard information and general best practices for handling corrosive materials. It is imperative to supplement this guide with a thorough in-house risk assessment prior to commencing any work.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Tetraphenoxysilane** was not available at the time of this document's creation. The information herein is compiled from various sources and should be used as a guide. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

Summary of Hazards

Tetraphenoxysilane is classified as a corrosive material.^[1] Direct contact can cause severe skin burns and serious eye damage. Inhalation of dust or vapors may also be harmful.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personnel safety when handling **Tetraphenoxysilane**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Regularly inspect gloves for any signs of degradation or perforation.
Eye and Face Protection	Chemical splash goggles and a full-face shield are required.
Respiratory Protection	A NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge and a dust/mist filter is recommended, especially when handling the solid form. ^[2]
Body Protection	A chemical-resistant lab coat or apron worn over long-sleeved clothing and long pants.
Foot Protection	Closed-toe, chemical-resistant shoes are required.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial to minimize the risk of exposure and contamination.

1. Preparation:

- Designate a specific work area for handling **Tetraphenoxysilane**, preferably within a certified chemical fume hood.
- Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Assemble all necessary equipment and reagents before bringing **Tetraphenoxysilane** into the work area.
- Verify that all required PPE is available and in good condition.

2. Handling:

- Don all required PPE before handling the chemical container.
- Carefully open the container within the chemical fume hood to avoid generating dust.
- Use appropriate tools (e.g., spatula, scoop) to handle the solid material. Avoid creating dust.
- If weighing the solid, do so within the fume hood or in a ventilated balance enclosure.
- When dissolving or reacting, slowly add **Tetraphenoxysilane** to the solvent or reaction mixture.

3. Decontamination:

- Thoroughly clean all equipment and the work surface with an appropriate solvent and then soap and water after use.
- Wipe down the interior of the chemical fume hood.
- Remove PPE in the correct order to avoid cross-contamination.

Disposal Plan

All waste materials contaminated with **Tetraphenoxysilane** must be treated as hazardous waste.

- Solid Waste:
 - Collect any unused **Tetraphenoxysilane** and any contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed hazardous waste container.
 - The container should be labeled as "Hazardous Waste - Corrosive Solid" and include the full chemical name: **Tetraphenoxysilane**.
- Liquid Waste:

- Collect any solutions containing **Tetraphenoxysilane** in a separate, clearly labeled hazardous waste container.
- The container should be labeled as "Hazardous Waste - Corrosive Liquid" and list all chemical constituents.
- Disposal Route:
 - All hazardous waste must be disposed of through your institution's licensed environmental waste management provider.
 - Do not dispose of **Tetraphenoxysilane** down the drain or in regular trash.

Quantitative Data

Property	Value
CAS Number	1174-72-7
Molecular Formula	C ₂₄ H ₂₀ O ₄ Si
Molecular Weight	400.5 g/mol
Appearance	White to light yellow powder or lump
Melting Point	48-53 °C
Boiling Point	417-420 °C
InChIKey	ADLSSRLDGACTEX-UHFFFAOYSA-N

Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Tetraphenoxysilane**.

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References

- 1. Corrosives - Lab Safety - Grand Valley State University [gvsu.edu]
- 2. oshatrainingsschool.com [oshatrainingsschool.com]
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